

# Troubleshooting Pico145 solubility and stability in experiments

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Pico145

Cat. No.: B8069070

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## Pico145 Technical Support Center

Welcome to the technical support center for **Pico145**. This resource is designed to assist researchers, scientists, and drug development professionals in successfully utilizing **Pico145** in their experiments. Here you will find troubleshooting guides and frequently asked questions (FAQs) addressing common challenges related to the solubility and stability of this potent TRPC1/4/5 channel inhibitor.

## Frequently Asked Questions (FAQs)

Q1: What is **Pico145** and what is its mechanism of action?

**Pico145**, also known as HC-608, is a highly potent and selective small-molecule inhibitor of the Transient Receptor Potential Canonical 1, 4, and 5 (TRPC1/4/5) channels.<sup>[1][2][3]</sup> These channels are non-selective cation channels that play a role in calcium signaling.<sup>[4]</sup> **Pico145** exerts its inhibitory effect by binding to a conserved site on the TRPC1/4/5 subunits, which stabilizes the closed state of the channel and blocks calcium influx.<sup>[5]</sup> Its potency is in the picomolar to low nanomolar range, depending on the specific TRPC channel subunit composition.<sup>[2][4]</sup>

Q2: What are the recommended solvents for dissolving **Pico145**?

The recommended solvent for preparing stock solutions of **Pico145** is dimethyl sulfoxide (DMSO).<sup>[6]</sup> **Pico145** is highly soluble in DMSO, with a solubility of at least 100 mg/mL (190.52

mM).[6] For in vivo experiments, specific formulations using a combination of solvents like DMSO, PEG300, Tween-80, and saline or corn oil are recommended to achieve a clear solution.[6]

Q3: How should I store **Pico145** powder and stock solutions?

Proper storage is crucial to maintain the integrity and activity of **Pico145**.

- Powder:
  - -20°C for up to 3 years.
  - 4°C for up to 2 years.
- In Solvent (e.g., DMSO):
  - -80°C for up to 2 years.
  - -20°C for up to 1 year.

To avoid repeated freeze-thaw cycles, it is highly recommended to aliquot stock solutions into single-use volumes.[7]

Q4: Is **Pico145** stable in aqueous solutions and cell culture media?

While **Pico145** is stable under the recommended storage conditions, its stability in aqueous solutions and cell culture media over extended periods at 37°C may be limited. As a general best practice for small molecule inhibitors, it is advisable to prepare fresh working dilutions from a stock solution for each experiment.[7] If long-term incubation is necessary, it is recommended to perform a stability study under your specific experimental conditions.

Q5: What are the known off-target effects of **Pico145**?

**Pico145** is known for its high selectivity for TRPC1/4/5 channels. Studies have shown that it has no significant effect on other related channels such as TRPC3, TRPC6, TRPV1, TRPV4, TRPA1, TRPM2, and TRPM8 at concentrations up to 100 nM.[6] However, as with any pharmacological inhibitor, it is good practice to include appropriate controls in your experiments to account for potential off-target effects.

## Troubleshooting Guides

### Solubility Issues

Problem: I am observing precipitation when I dilute my **Pico145** DMSO stock solution into an aqueous buffer or cell culture medium.

This is a common issue known as "precipitation upon dilution" or "solvent shock," which occurs when a compound that is highly soluble in an organic solvent like DMSO is introduced into an aqueous environment where its solubility is much lower.[\[1\]](#)

Solutions:

- Optimize the Dilution Method:
  - Stepwise Dilution: Instead of adding the concentrated DMSO stock directly to the final volume of aqueous buffer, perform one or more intermediate dilutions in the buffer.
  - Rapid Mixing: Add the **Pico145** stock solution dropwise to the aqueous buffer while vortexing or stirring vigorously to ensure rapid and uniform mixing.[\[8\]](#)
  - Pre-warm the Aqueous Buffer: Warming the aqueous buffer to 37°C before adding the DMSO stock can sometimes help maintain solubility.[\[8\]](#)
- Lower the Final DMSO Concentration: Ensure the final concentration of DMSO in your cell culture medium is as low as possible, typically below 0.5%, to minimize solvent-induced toxicity and solubility issues.[\[9\]](#)
- Reduce the Final **Pico145** Concentration: The observed precipitation may be due to the final concentration of **Pico145** exceeding its aqueous solubility limit. Consider performing a dose-response experiment to determine the optimal concentration range where the compound remains in solution.
- Use of a Surfactant: For certain applications, the inclusion of a small amount of a biocompatible surfactant, such as Tween-80 (as used in the in vivo formulation), may help to improve solubility.

## Data and Protocols

### Quantitative Data Summary

Property	Value	Reference
Molecular Weight	524.88 g/mol	[5]
Molecular Formula	C <sub>23</sub> H <sub>20</sub> ClF <sub>3</sub> N <sub>4</sub> O <sub>5</sub>	[5]
Appearance	White to off-white solid	
Solubility in DMSO	≥ 100 mg/mL (190.52 mM)	[6]
In Vivo Formulation 1 Solubility	≥ 2.5 mg/mL (4.76 mM) in 10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	[6]
In Vivo Formulation 2 Solubility	≥ 2.5 mg/mL (4.76 mM) in 10% DMSO, 90% Corn Oil	
Storage (Powder)	-20°C (3 years), 4°C (2 years)	
Storage (in Solvent)	-80°C (2 years), -20°C (1 year)	
IC <sub>50</sub> (TRPC4)	0.349 nM	[6]
IC <sub>50</sub> (TRPC5)	1.3 nM	[6]
IC <sub>50</sub> (TRPC4-TRPC1)	0.03 nM	
IC <sub>50</sub> (TRPC5-TRPC1)	0.2 nM	

## Experimental Protocols

### Protocol 1: Preparation of Pico145 Stock Solution

- Materials:
  - Pico145 powder
  - Anhydrous Dimethyl Sulfoxide (DMSO)
  - Sterile microcentrifuge tubes or vials

- Procedure:
  1. Allow the **Pico145** powder vial to equilibrate to room temperature before opening to prevent condensation of moisture.
  2. Weigh the desired amount of **Pico145** powder.
  3. Add the appropriate volume of anhydrous DMSO to achieve the desired stock concentration (e.g., 10 mM).
  4. Vortex the solution thoroughly until the powder is completely dissolved. Gentle warming to 37°C or brief sonication can be used to aid dissolution if necessary.[\[10\]](#)
  5. Aliquot the stock solution into single-use volumes in sterile, tightly sealed vials.
  6. Store the aliquots at -20°C or -80°C, protected from light.

## Protocol 2: Kinetic Solubility Assay using Nephelometry

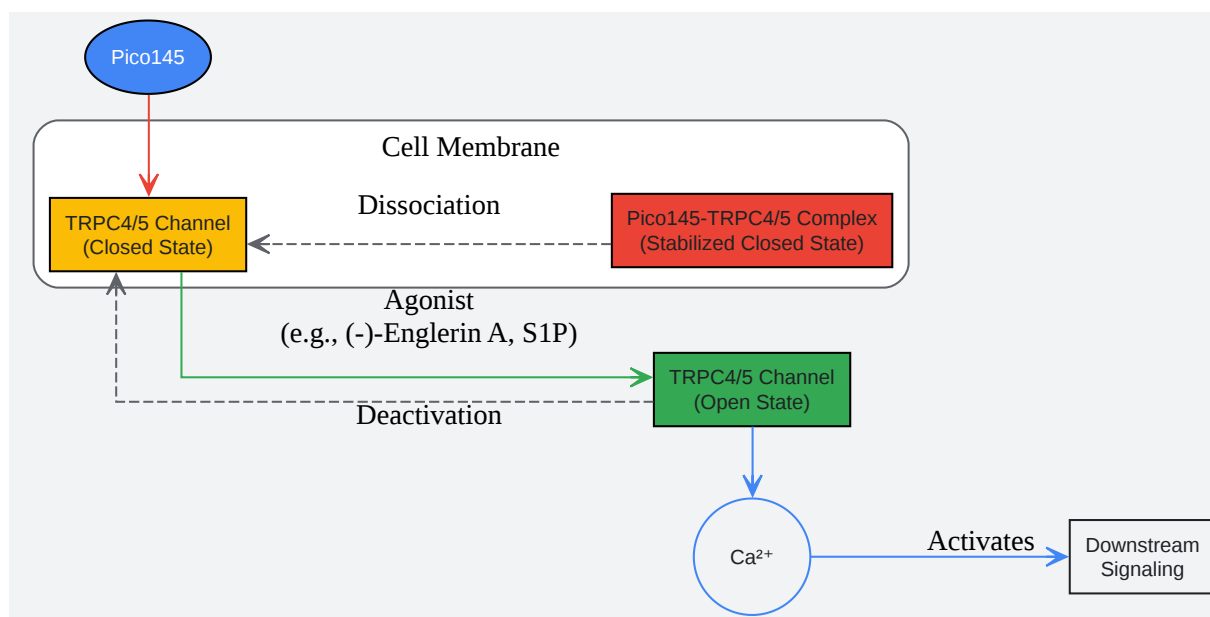
This protocol provides a method to assess the kinetic solubility of **Pico145** in an aqueous buffer.

- Materials:
  - **Pico145** DMSO stock solution (e.g., 10 mM)
  - Phosphate-buffered saline (PBS), pH 7.4
  - 96-well microplate
  - Nephelometer (or plate reader capable of measuring turbidity)
- Procedure:
  1. Prepare a serial dilution of the **Pico145** stock solution in DMSO.
  2. Add 198 µL of PBS to the wells of a 96-well plate.

3. Add 2  $\mu\text{L}$  of each **Pico145** dilution in DMSO to the corresponding wells (this results in a final DMSO concentration of 1%).
4. Incubate the plate at room temperature for a defined period (e.g., 2 hours) with gentle shaking.
5. Measure the turbidity (light scattering) of each well using a nephelometer.
6. The kinetic solubility is the highest concentration of **Pico145** that does not show a significant increase in turbidity compared to the buffer-only control.

## Visualizations

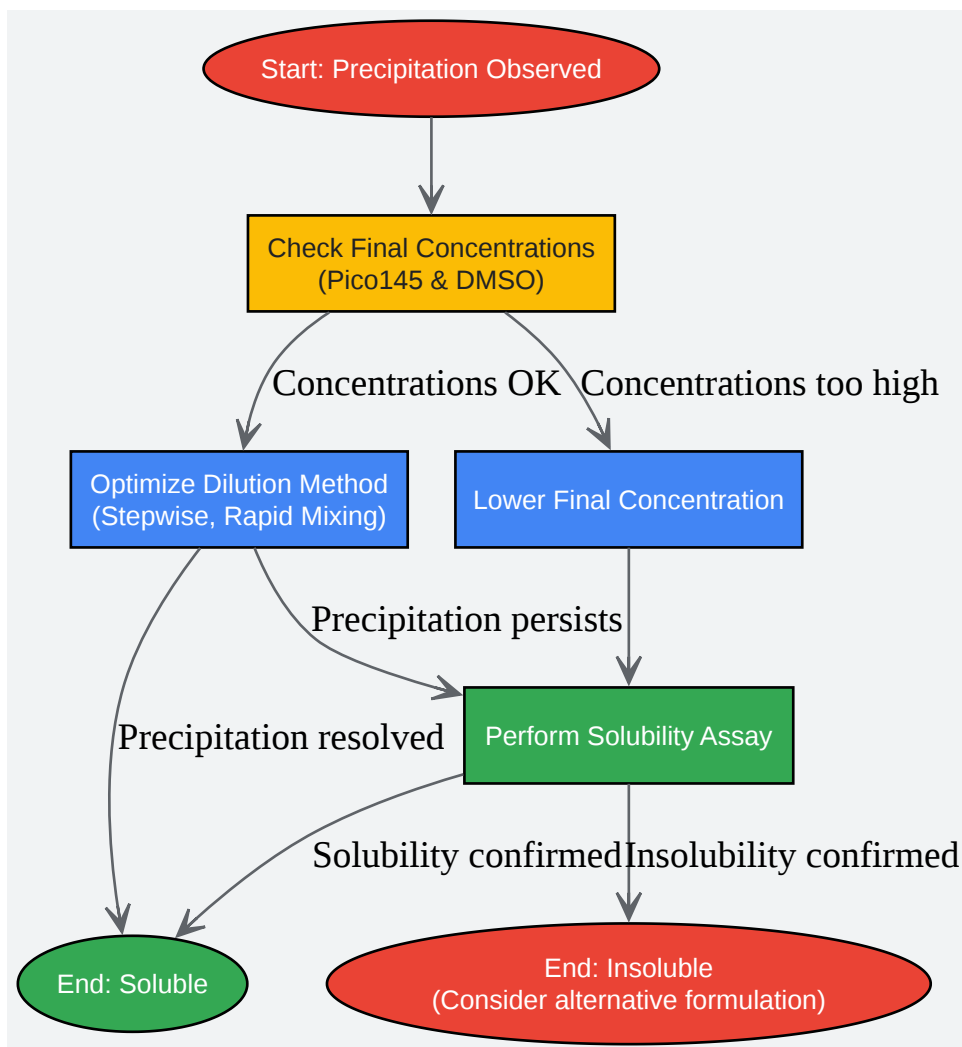
### Signaling Pathway



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Caption: Mechanism of **Pico145** action on TRPC4/5 channels.

## Experimental Workflow



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Caption: Troubleshooting workflow for **Pico145** precipitation.

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- To cite this document: BenchChem. [Troubleshooting Pico145 solubility and stability in experiments]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b8069070#troubleshooting-pico145-solubility-and-stability-in-experiments>]

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